

Application Notes and Protocols for Assessing the Antimicrobial Activity of Adenoregulin

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Compound of Interest

Compound Name: Adenoregulin

Cat. No.: B117734

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Introduction

Adenoregulin, also known as dermaseptin B2, is a cationic antimicrobial peptide isolated from the skin secretions of the Amazonian tree frog, *Phyllomedusa bicolor*. As a member of the dermaseptin family of peptides, **adenoregulin** exhibits broad-spectrum antimicrobial activity against a variety of pathogens, including Gram-positive and Gram-negative bacteria, fungi, and protozoa. Its mechanism of action is primarily attributed to the disruption of microbial cell membranes. This document provides detailed protocols for the comprehensive assessment of the antimicrobial properties of **adenoregulin**, along with methods to evaluate its cytotoxic effects, a critical consideration for its therapeutic potential.

Data Presentation

The following tables provide a structured format for summarizing the quantitative data obtained from the experimental protocols outlined below.

Table 1: Minimum Inhibitory Concentration (MIC) of **Adenoregulin**

Test Microorganism	MIC (µg/mL)	MIC (µM)
Staphylococcus aureus		
Escherichia coli		
Pseudomonas aeruginosa		
Candida albicans		
(Other)		

Table 2: Minimum Bactericidal Concentration (MBC) of **Adenoregulin**

Test Microorganism	MBC (µg/mL)	MBC (µM)	MBC/MIC Ratio
Staphylococcus aureus			
Escherichia coli			
Pseudomonas aeruginosa			
Candida albicans			
(Other)			

Table 3: Time-Kill Kinetics of **Adenoregulin** against [Test Microorganism]

Time (hours)	Log10 CFU/mL (Control)	Log10 CFU/mL (0.5 x MIC)	Log10 CFU/mL (1 x MIC)	Log10 CFU/mL (2 x MIC)	Log10 CFU/mL (4 x MIC)
0					
1					
2					
4					
6					
24					

Table 4: Cytotoxicity of **Adenoregulin**

Assay Type	Cell Line	HC50 / IC50 (µg/mL)	HC50 / IC50 (µM)
Hemolysis Assay	Human Red Blood Cells		
MTT Assay	HEK293		
MTT Assay	HeLa		
(Other)			

Experimental Protocols

Minimum Inhibitory Concentration (MIC) Assay

This protocol determines the lowest concentration of **adenoregulin** that inhibits the visible growth of a microorganism.

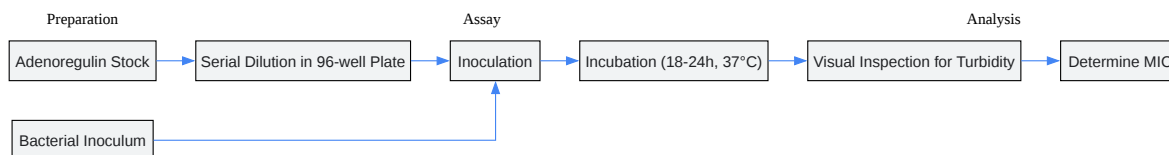
Materials:

- **Adenoregulin** (lyophilized powder)

- Test microorganisms (e.g., *E. coli*, *S. aureus*)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well polypropylene microtiter plates
- Spectrophotometer
- Sterile pipette tips and tubes
- Incubator

Protocol:

- Preparation of **Adenoregulin** Stock Solution: Dissolve lyophilized **adenoregulin** in sterile deionized water to a concentration of 1 mg/mL. Further dilute in CAMHB to the desired starting concentration.
- Preparation of Bacterial Inoculum: Culture the test microorganism overnight in CAMHB at 37°C. Dilute the overnight culture in fresh CAMHB to achieve a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL.
- Serial Dilution: Add 100 μ L of CAMHB to wells 2-12 of a 96-well polypropylene plate. Add 200 μ L of the starting **adenoregulin** solution to well 1. Perform a two-fold serial dilution by transferring 100 μ L from well 1 to well 2, mixing, and continuing this process to well 10. Discard 100 μ L from well 10. Well 11 will serve as a growth control (no peptide), and well 12 will be a sterility control (no bacteria).
- Inoculation: Add 100 μ L of the prepared bacterial inoculum to wells 1-11. The final volume in each well will be 200 μ L.
- Incubation: Incubate the plate at 37°C for 18-24 hours.
- Data Analysis: The MIC is the lowest concentration of **adenoregulin** at which no visible growth (turbidity) is observed.



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MIC Assay Workflow

Minimum Bactericidal Concentration (MBC) Assay

This protocol determines the lowest concentration of **adenoregulin** that kills

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